Developing analytical methods for 1-(2,5-Dimethylphenyl)propan-1-amine quantification

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Compound of Interest

Compound Name:	*1-(2,5-Dimethylphenyl)propan-1-amine*
CAS No.:	*1032225-94-7*
Cat. No.:	*B1519573*

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Application Note: AN-0251

Developing Analytical Methods for the Quantification of **1-(2,5-Dimethylphenyl)propan-1-amine**

Abstract

This document provides a comprehensive guide for the quantitative analysis of **1-(2,5-dimethylphenyl)propan-1-amine**, a substituted phenethylamine. Two robust and validated analytical methods are presented: High-Performance Liquid Chromatography with UV detection (HPLC-UV) for routine quantification and Gas Chromatography-Mass Spectrometry (GC-MS) for confirmatory analysis and higher sensitivity. This note details the underlying principles, step-by-step protocols, and critical parameters for each method. Furthermore, it outlines the essential validation procedures according to the International Council for Harmonisation (ICH) Q2(R1) guidelines to ensure data integrity, accuracy, and reliability.[1][2][3] This guide is intended for researchers, analytical scientists, and quality control professionals in the pharmaceutical and forensic sectors.

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Introduction

1-(2,5-Dimethylphenyl)propan-1-amine is a primary amine belonging to the phenethylamine class. Compounds in this class are of significant interest due to their potential physiological activity, often mimicking the psychostimulant properties of amphetamine.[4][5] Accurate and precise quantification of such compounds is critical in various fields, including pharmaceutical development, metabolic studies, and forensic toxicology.

The analysis of primary amines like **1-(2,5-dimethylphenyl)propan-1-amine** can present challenges due to their polarity and potential for interaction with analytical instrumentation, which can lead to poor chromatographic peak shape and inaccurate results.[6][7] This application note addresses these challenges by providing two distinct, well-defined analytical strategies designed to deliver reliable and reproducible quantification.

Method 1: HPLC-UV is a widely accessible and robust technique suitable for quantifying the analyte in bulk materials or formulated products. Method 2: GC-MS offers superior specificity and sensitivity, making it ideal for trace-level detection and unequivocal identification, particularly in complex matrices.[4][8]

Method 1: Quantification by HPLC-UV

Principle

Reversed-phase high-performance liquid chromatography (RP-HPLC) separates compounds based on their hydrophobicity. The analyte is partitioned between a non-polar stationary phase (e.g., C18) and a polar mobile phase. By optimizing the mobile phase composition, **1-(2,5-dimethylphenyl)propan-1-amine** can be retained, separated from impurities, and quantified using a UV detector. The use of a mixed-mode column that leverages both reversed-phase and cation-exchange mechanisms can further enhance retention and peak shape for basic compounds like this amine.[9]

Materials and Reagents

- Analyte: **1-(2,5-Dimethylphenyl)propan-1-amine** reference standard (>99% purity)
- Solvents: Acetonitrile (HPLC grade), Methanol (HPLC grade), Deionized Water (18.2 MΩ·cm)

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- Reagents: Phosphoric acid (ACS grade), Triethylamine (for mobile phase modification, if needed)
- Sample Diluent: Mobile Phase

Instrumentation and Chromatographic Conditions

The following table outlines the instrumental setup and optimized conditions for the HPLC-UV analysis.

Parameter	Specification
HPLC System	Quaternary Pump, Autosampler, Column Oven, UV/Vis Detector
Column	Mixed-Mode C18/Cation-Exchange, 4.6 x 150 mm, 5 µm (e.g., Primesep 200)[10]
Mobile Phase	Acetonitrile:Water (40:60 v/v) with 0.1% Phosphoric Acid
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
UV Detection Wavelength	270 nm
Run Time	10 minutes

Causality Behind Choices:

- Mixed-Mode Column: A standard C18 column may provide insufficient retention for this relatively polar amine. The cation-exchange functionality of a mixed-mode column interacts with the protonated amine group, significantly improving retention and peak symmetry.[9]
- Acidified Mobile Phase: The addition of phosphoric acid to the mobile phase serves two purposes: it ensures the amine is fully protonated (as a cation) to interact with the column's

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ion-exchange sites, and it silences residual silanol groups on the silica support, preventing peak tailing.

- Wavelength: 270 nm is chosen based on the UV absorbance spectrum of the dimethylphenyl moiety, providing a good signal-to-noise ratio.

Experimental Protocol

2.4.1. Standard Preparation

- Stock Standard (1000 µg/mL): Accurately weigh 25 mg of the reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the sample diluent.
- Working Standards: Perform serial dilutions of the Stock Standard to prepare a calibration curve with at least five concentration levels (e.g., 5, 25, 50, 100, 200 µg/mL).

2.4.2. Sample Preparation

- Accurately weigh a sample amount expected to contain approximately 25 mg of the analyte into a 25 mL volumetric flask.
- Add approximately 20 mL of diluent, sonicate for 10 minutes to dissolve, and then dilute to volume.
- Filter the solution through a 0.45 µm PTFE syringe filter into an HPLC vial.

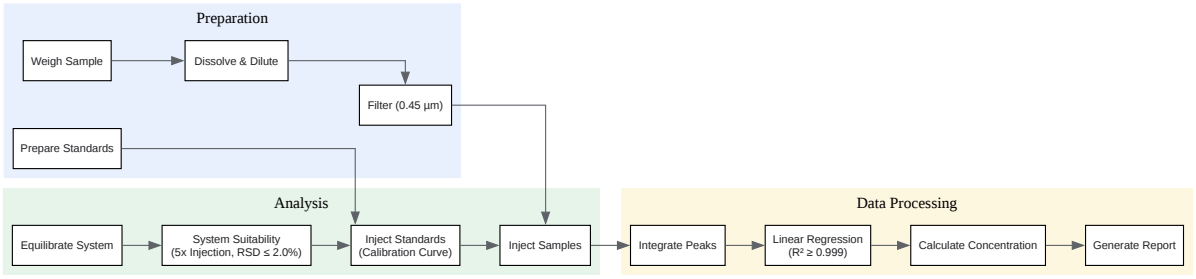
2.4.3. System Suitability and Analysis

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Perform five replicate injections of a mid-range working standard (e.g., 50 µg/mL). The system is deemed suitable if the relative standard deviation (RSD) of the peak area is ≤ 2.0%.
- Inject a blank (diluent), followed by the working standards to generate the calibration curve.
- Inject the prepared samples.

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Data Analysis

Construct a calibration curve by plotting the peak area against the concentration of the standards. Perform a linear regression analysis. The concentration of the analyte in the samples is determined using the equation of the line.



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Caption: HPLC-UV analysis workflow for quantification.

Method 2: Quantification by GC-MS

Principle

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful hyphenated technique that combines the separation capabilities of GC with the detection power of MS.[4] For polar compounds like primary amines, direct analysis can be challenging.[6][7] Derivatization is often employed to replace the active hydrogen on the amine group with a nonpolar functional group.[6] This process increases the analyte's volatility and thermal stability, leading to improved peak shape and chromatographic performance.[11] Following separation on a capillary column, the analyte is ionized (typically by electron ionization), and the resulting fragments are detected by

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the mass spectrometer, providing a highly specific "fingerprint" for identification and quantification.

Materials and Reagents

- Analyte: **1-(2,5-Dimethylphenyl)propan-1-amine** reference standard (>99% purity)
- Solvents: Ethyl Acetate (GC grade), Pyridine (anhydrous)
- Derivatizing Agent: Trifluoroacetic anhydride (TFAA)
- Carrier Gas: Helium (99.999% purity)

Instrumentation and GC-MS Conditions

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Parameter	Specification
GC-MS System	Gas Chromatograph with Autosampler, Mass Selective Detector (MSD)
Column	DB-5ms or equivalent (5% Phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness
Inlet Temperature	250 °C
Injection Mode	Split (20:1 ratio)
Injection Volume	1 µL
Oven Program	Initial: 100 °C (hold 1 min), Ramp: 15 °C/min to 280 °C (hold 5 min)
Carrier Gas	Helium at a constant flow of 1.2 mL/min
MS Transfer Line	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
SIM Ions	To be determined from the mass spectrum of the derivatized standard.Quantifier Ion: (e.g., m/z XXX), Qualifier Ions: (e.g., m/z YYY, ZZZ)

Causality Behind Choices:

- Derivatization with TFAA: Acylation with TFAA is a rapid and efficient reaction for primary amines.[6] The resulting trifluoroacetyl derivative is much more volatile and less polar, making it ideal for GC analysis. It also introduces fluorine atoms, which can be beneficial for certain detectors, though here we rely on MS.

- DB-5ms Column: This is a general-purpose, low-polarity column that provides excellent separation for a wide range of derivatized compounds.

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- SIM Mode: Instead of scanning all masses (Full Scan), SIM mode focuses only on specific ions characteristic of the analyte. This dramatically increases sensitivity and selectivity by reducing chemical noise, which is essential for trace-level quantification.

Experimental Protocol

3.4.1. Standard and Sample Derivatization

- Prepare stock and working standards of the underivatized amine in ethyl acetate.
- Pipette 100 µL of each standard or sample solution into a 2 mL autosampler vial.
- Add 50 µL of anhydrous pyridine (acts as a catalyst and acid scavenger).
- Add 100 µL of TFAA. Cap the vial immediately and vortex for 30 seconds.
- Heat the vial at 70 °C for 20 minutes in a heating block.
- Allow the vial to cool to room temperature before placing it in the autosampler.

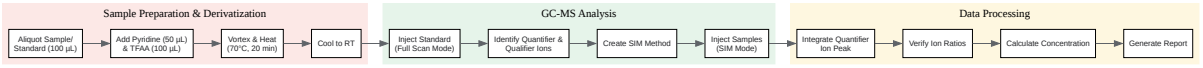
3.4.2. Analysis

- Equilibrate the GC-MS system.
- First, inject a derivatized standard in Full Scan mode to confirm the retention time and identify the characteristic mass fragments for setting up the SIM method.
- Switch to the SIM method. Inject a blank (derivatized ethyl acetate), followed by the derivatized standards and samples.

Data Analysis

Using the quantifier ion, create a calibration curve by plotting peak area against concentration. Use the qualifier ions to confirm identity by ensuring their ion ratios in samples fall within a specified tolerance (e.g., ±20%) of the average ratios observed in the standards.

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Caption: GC-MS analysis workflow including derivatization.

Method Validation

To ensure that the analytical methods are suitable for their intended purpose, they must be validated according to established guidelines, such as ICH Q2(R1).[1][2][3] The objective of validation is to demonstrate suitability through a series of defined experiments.[12][13]

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Validation Parameter	Description
Specificity/Selectivity	The ability to assess the analyte unequivocally in the presence of components that may be expected to be present (e.g., impurities, degradation products, matrix components).[12]
Linearity & Range	The ability to elicit test results that are directly proportional to the concentration of the analyte within a given range. A minimum of 5 concentrations is recommended.
Accuracy	The closeness of test results to the true value. Assessed by recovery studies of spiked samples at multiple levels (e.g., 3 concentrations, 3 replicates each).[14]
Precision	The degree of scatter between a series of measurements. Evaluated at two levels: Repeatability (intra-day) and Intermediate Precision (inter-day, inter-analyst).[13]
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
Limit of Quantification (LOQ)	The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.[12]
Robustness	A measure of the method's capacity to remain unaffected by small, deliberate variations in method parameters (e.g., mobile phase composition ±2%, column temperature ±5°C).[13][14]

Conclusion

This application note provides two validated, reliable methods for the quantification of **1-(2,5-dimethylphenyl)propan-1-amine**. The HPLC-UV method is a robust and accessible technique

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for routine analysis in quality control settings. The GC-MS method, incorporating a crucial derivatization step, offers enhanced sensitivity and specificity, making it the gold standard for confirmatory testing and trace-level analysis. The successful implementation of these protocols, underpinned by a thorough validation strategy, will ensure the generation of high-quality, defensible analytical data.

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